

Undecylenoyl glycine as a lipoamino acid derivative

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Undecylenoyl glycine

Cat. No.: B1589814

[Get Quote](#)

An In-depth Technical Guide to Undecylenoyl Glycine

Executive Summary

Undecylenoyl Glycine is a functional lipoamino acid derivative synthesized from undecylenic acid, a natural fatty acid from castor oil, and glycine, the simplest amino acid.[1][2] This unique structure confers amphiphilic properties, allowing it to act as a mild surfactant while delivering targeted biological activity.[3][4] It is recognized for its role as a dermo-protective purifying agent, primarily utilized for its antimicrobial, anti-dandruff, sebum-regulating, and deodorizing properties.[5][6] Functionally, it helps to restore the skin's acid mantle and maintain the balance of the skin's microbiome.[2][7] This guide provides a comprehensive technical overview of its physicochemical properties, synthesis, mechanisms of action, and applications, with a focus on its relevance to researchers and professionals in drug and cosmetic development.

Physicochemical Properties

Undecylenoyl Glycine is a white to off-white powder.[1][5] It is the acylation product of glycine with undecylenic acid chloride.[5][8] As a lipoamino acid, its structure is analogous to natural lipoproteins found in living organisms.[5] This structural similarity is key to its biocompatibility and preferential use in cosmetic and dermatological formulations.[5]

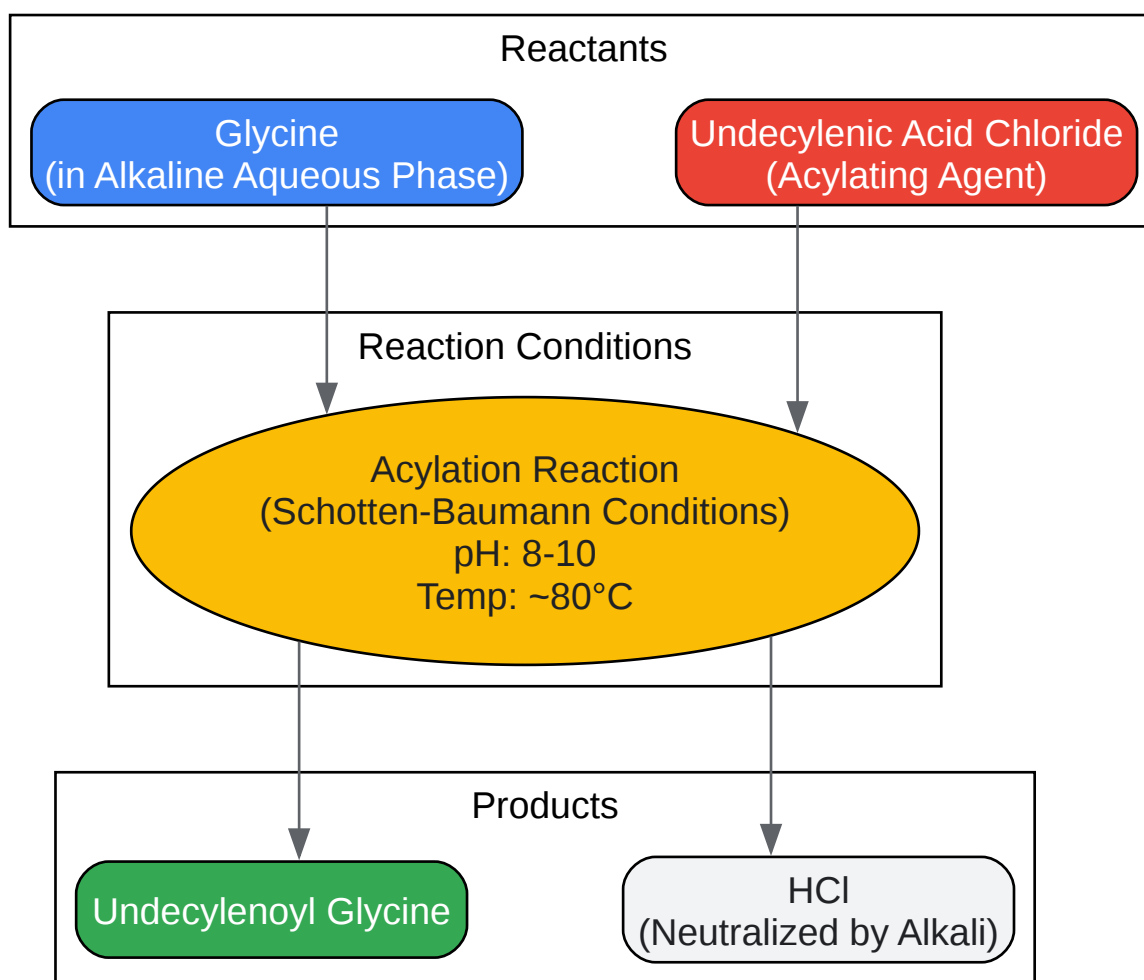
Table 1: Physicochemical Properties of **Undecylenoyl Glycine**

Property	Value	Source(s)
Molecular Formula	C13H23NO3	[3] [5] [9]
Molecular Weight	241.33 g/mol	[3] [5] [9]
Appearance	White to pinkish beige powder	[1] [5] [10]
Melting Point	Approx. 103 °C	[5] [10]
Density	Approx. 1.12 g/cm ³	[5] [10]
Topological Polar Surface Area	66.4 Å ²	[5]
Solubility	- Soluble in ethanol, ethylene glycol.- In water: Soluble at pH > 7.0 with heating, or at temperatures of 90°C. [5] - Water solubility at 20°C, pH ≤ 5: Approx. 81 mg/L. [10]	[5] [10]

| log Pow (Partition Coefficient) | Approx. 2.2 (at 20°C) |[\[10\]](#) |

Synthesis and Manufacturing

Undecylenoyl Glycine is synthesized via the acylation of glycine with undecylenic acid chloride.[\[3\]](#) This reaction, a nucleophilic acyl substitution, typically follows the principles of the Schotten-Baumann reaction, which is well-suited for forming amide bonds.[\[3\]](#) The process involves the nucleophilic attack of the glycine amino group on the carbonyl carbon of the acid chloride.[\[3\]](#)



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Undecylenoyl Glycine** via acylation.

Mechanisms of Action

Undecylenoyl Glycine's functionality stems from several distinct biological activities, making it a multifunctional ingredient.

Antimicrobial and Antifungal Activity

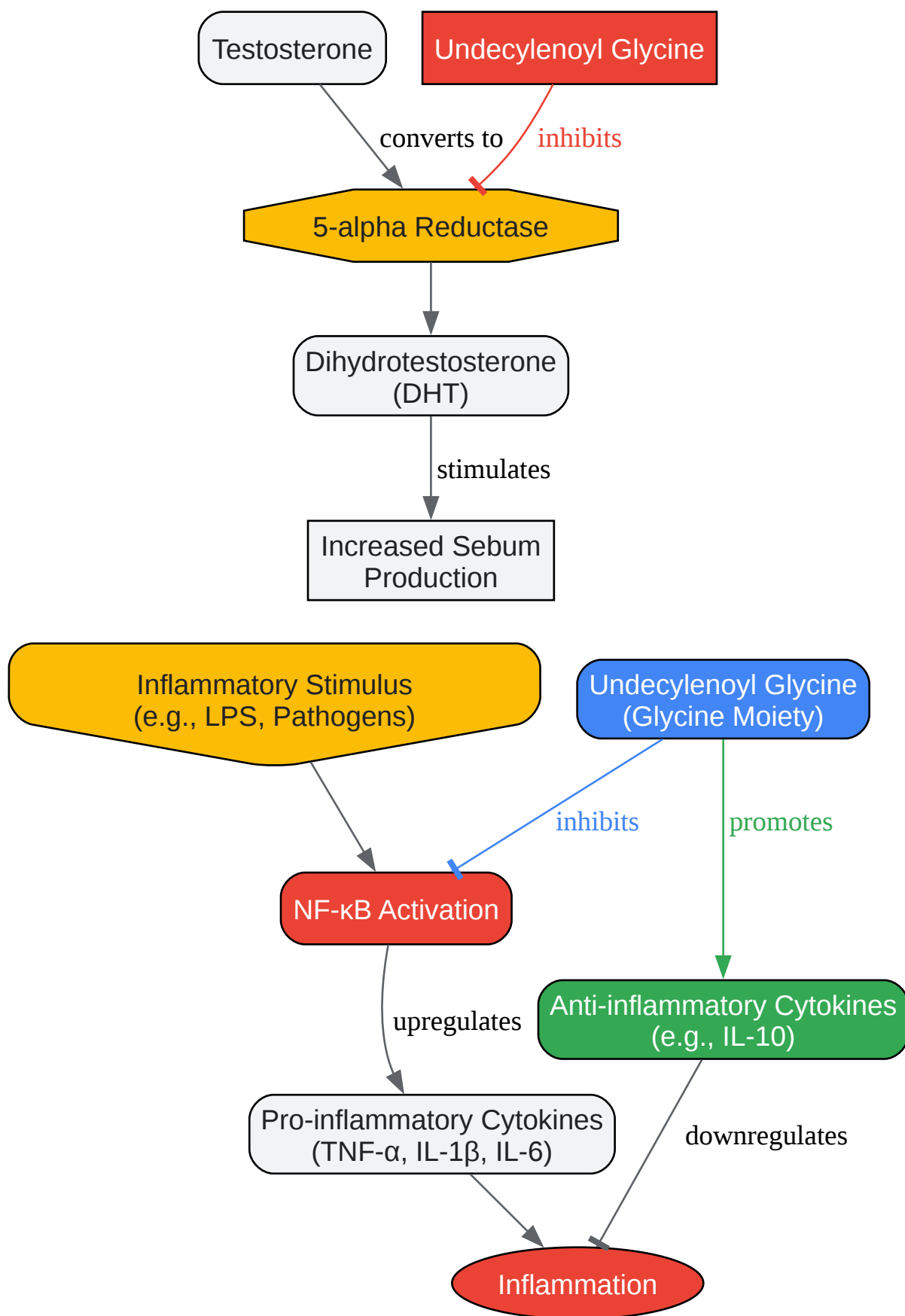
The compound exhibits a broad spectrum of antimicrobial activity, helping to slow the growth of microorganisms on the skin.[3][5] It is effective against both Gram-positive and Gram-negative bacteria.[5] Specific microorganisms of interest in dermatology that it has shown efficacy against include:

- Propionibacterium acnes, a bacterium implicated in acne vulgaris.[3]
- Malassezia yeasts (formerly Pityrosporum ovale), which are associated with dandruff and seborrheic dermatitis.[3][5]
- Pathogens that cause body odor, such as Staphylococcus epidermidis.[5][11]

This antimicrobial action supports its use in anti-acne, anti-dandruff, and deodorant formulations.[1][12]

Sebum Regulation

Excessive sebum production is a key factor in oily skin and acne.[3] **Undecylenoyl Glycine** helps to control sebum production by inhibiting the enzyme 5-alpha reductase.[5] This enzyme is responsible for converting testosterone to dihydrotestosterone (DHT), a more potent androgen that stimulates sebaceous gland activity. By reducing 5-alpha reductase activity, **Undecylenoyl Glycine** helps to moderate sebum output.[5]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Undecylenoyl Glycine - Noncomedogenic Skincare, Sunscreen Products | South Africa [noncomedogenic.co.za]
- 2. myrevea.com [myrevea.com]
- 3. Buy Undecylenoyl glycine | 54301-26-7 [smolecule.com]
- 4. nbinno.com [nbinno.com]
- 5. UNDECYLENOYL GLYCINE - Ataman Kimya [atamanchemicals.com]
- 6. incibeauty.com [incibeauty.com]
- 7. EP0983055A1 - Composition comprising an amino acid n-undecylenoyl; application in cosmetics - Google Patents [patents.google.com]
- 8. ewg.org [ewg.org]
- 9. Undecylenoyl Glycine | C13H23NO3 | CID 10037355 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. UNDECYLENOYL GLYCINE - Safety Data Sheet [chemicalbook.com]
- 11. Undecylenoyl Glycine - Natural Micron Pharm Tech [nmpharmtech.com]
- 12. Undecylenoyl glycine - Creative Biogene [microbialtec.com]
- To cite this document: BenchChem. [Undecylenoyl glycine as a lipoamino acid derivative]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589814#undecylenoyl-glycine-as-a-lipoamino-acid-derivative]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com